

# An In-depth Technical Guide on Para Red-d4: Solubility and Stability

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Compound of Interest					
Compound Name:	Para Red-d4				
Cat. No.:	B1140282	Get Quote			

This technical guide provides a comprehensive overview of the available solubility and stability data for **Para Red-d4**. The information presented is essential for researchers, scientists, and professionals in drug development who utilize this compound in their work. Due to the limited availability of data for the deuterated form, this guide primarily focuses on the properties of the non-deuterated Para Red, which serves as a close structural analog.

**Physicochemical Properties** 

Property	- Value	Source
Molecular Formula	C16H7D4N3O3	[1]
Molecular Weight	297.30 g/mol	[1][2]
CAS Number	1185235-75-9	[1]
Appearance	Red powder	[3]
Melting Point	248-250 °C	

## **Solubility Data**

Quantitative solubility data for **Para Red-d4** is not readily available in the public domain. However, qualitative solubility information for the non-deuterated Para Red has been reported. This data is summarized in the table below and can be used as a reference for handling **Para Red-d4**.



Solvent	Solubility	Notes	Source
Dimethyl Sulfoxide (DMSO)	Soluble	May require heating.	
Toluene	Slightly Soluble	In hot toluene.	-
Ethanol	Slightly Soluble	In boiling ethanol.	-
Water	Insoluble	-	-

It is recommended to test solubility in small quantities of the desired solvent to determine the optimal conditions for dissolution.

## **Stability Data**

Para Red is reported to be stable under normal laboratory conditions. Key stability information is outlined below.

Condition	Stability	Incompatible Materials	Hazardous Decompositio n Products	Source
Storage	Stable at room temperature in a closed container.	Strong oxidizing agents.	Nitrogen oxides, carbon monoxide, carbon dioxide, irritating and toxic fumes and gases.	
Light	Lightfastness is considered low and can be further reduced by the addition of titanium dioxide.	-	-	



For long-term storage of **Para Red-d4** powder, it is recommended to store at -20°C for up to 3 years or at 4°C for up to 2 years. In solvent, store at -80°C for up to 6 months or at -20°C for up to 1 month.

# **Experimental Protocols**

While specific analytical protocols for the quantitative determination of **Para Red-d4** solubility and stability are not detailed in the available literature, a general method for the synthesis of Para Red is well-documented. This can be adapted for the synthesis of **Para Red-d4** by using the appropriate deuterated starting materials.

## Synthesis of Para Red

The synthesis of Para Red is a classic example of an azo coupling reaction. The general procedure involves two main steps: diazotization of p-nitroaniline and the subsequent coupling with 2-naphthol.

#### Materials:

- p-Nitroaniline
- · Concentrated Sulfuric Acid
- Sodium Nitrite
- 2-Naphthol
- Sodium Hydroxide
- Distilled Water
- Ice

#### Procedure:

• Preparation of the Diazonium Salt:



- A solution of concentrated sulfuric acid in distilled water is prepared and cooled in an ice bath.
- p-Nitroaniline is added to the cooled acid solution with stirring.
- A solution of sodium nitrite in distilled water is then added slowly to the mixture while maintaining a low temperature (0-5 °C) to form the diazonium salt.
- Preparation of the Coupling Solution:
  - A solution of 2-naphthol in aqueous sodium hydroxide is prepared and cooled in an ice bath.
- Azo Coupling:
  - The cold diazonium salt solution is slowly added to the cold 2-naphthol solution with vigorous stirring.
  - A red precipitate of Para Red is formed immediately.
  - The mixture is typically stirred for a few minutes to ensure complete reaction.
- Isolation and Purification:
  - The resulting mixture is acidified.
  - The solid product is collected by filtration, washed with water, and dried.

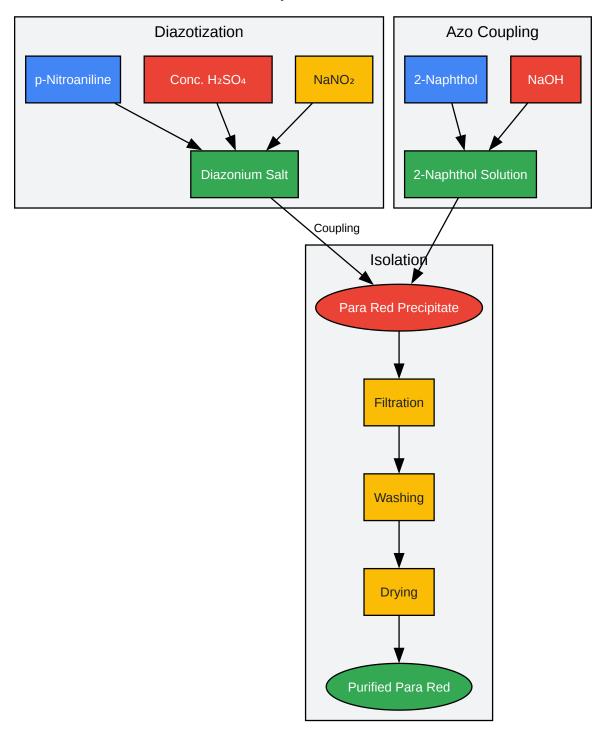
## **Diagrams**

Synthesis of Para Red Workflow

The following diagram illustrates the key steps in the synthesis of Para Red.



## Para Red Synthesis Workflow



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Caption: Workflow for the synthesis of Para Red.



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## References

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